

5-Isopropyl-3-methylphenol chemical properties and structure

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Compound of Interest

Compound Name: **5-Isopropyl-3-methylphenol**

Cat. No.: **B155287**

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An In-depth Technical Guide to **5-Isopropyl-3-methylphenol**: Chemical Properties, Structure, and Applications for Researchers and Drug Development Professionals

Introduction

5-Isopropyl-3-methylphenol, also known as 5-isopropyl-m-cresol, is an aromatic organic compound with the chemical formula C₁₀H₁₄O.[1][2] It is a substituted phenol, featuring both a methyl and an isopropyl group attached to the benzene ring. This compound is one of several isomers of isopropyl cresol, which include the well-known naturally occurring compounds thymol (2-isopropyl-5-methylphenol) and carvacrol (5-isopropyl-2-methylphenol).[3][4] **5-Isopropyl-3-methylphenol** serves as a valuable building block in organic synthesis and has garnered interest for its diverse biological activities.[3] Notably, it is a derivative of carvacrol and has been investigated as a potential novel inhibitor of enzymes such as the *Mycobacterium tuberculosis* (MTB) chorismate mutase.[5] This guide provides a comprehensive overview of its chemical structure, properties, synthesis, applications, and safety protocols, tailored for professionals in research and drug development.

Chemical Structure and Physicochemical Properties

The unique arrangement of the hydroxyl, methyl, and isopropyl groups on the phenol ring dictates the specific chemical and physical properties of **5-Isopropyl-3-methylphenol**, distinguishing it from its isomers and influencing its reactivity and biological function.

Molecular Structure

The structure consists of a phenol ring substituted at position 3 with a methyl group and at position 5 with an isopropyl group.

Caption: 2D Chemical Structure of **5-Isopropyl-3-methylphenol**.

Physicochemical Data

A summary of the key physicochemical properties is presented in the table below. This data is crucial for designing experimental conditions, predicting solubility, and understanding the compound's behavior in various matrices.

Property	Value	Source(s)
IUPAC Name	3-methyl-5-propan-2-ylphenol	[6]
Synonyms	5-Isopropyl-m-cresol, 3-isopropyl-5-methylphenol, m-Cymen-5-ol	[1][2][6]
CAS Number	3228-03-3	[1][2][6]
Molecular Formula	C ₁₀ H ₁₄ O	[1][2][6]
Molecular Weight	150.22 g/mol	[1][2][6]
Appearance	Colorless liquid	
Melting Point	49-51 °C (lit.)	[5][7]
Boiling Point	Data not consistently available	
Solubility	Limited solubility in water; soluble in organic solvents like ethanol and diethyl ether.	
Octanol/Water Partition Coefficient (LogP)	Available, indicates hydrophobicity	[1]

Synthesis and Manufacturing

The synthesis of **5-Isopropyl-3-methylphenol** is critical for its availability in research and industry. Several synthetic routes have been established, primarily involving the alkylation of

cresols or the isomerization of terpenones.

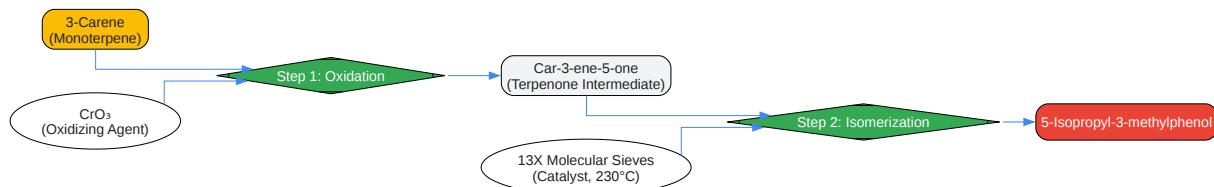
Synthesis via Alkylation of m-Cresol

One common industrial method involves the direct alkylation of 3-methylphenol (m-cresol) with propene.^[8] This reaction is typically performed at high temperatures (200-400 °C) in the presence of a catalyst, such as synthetic aluminum silicate that has not been acid-treated.^[8] This process can also involve the rearrangement of other isomeric monoisopropyl-3-methyl-phenols or the transalkylation of polyisopropyl-3-methyl phenols with m-cresol to yield the desired product.^[8] The choice of catalyst and reaction conditions is crucial to control the regioselectivity and maximize the yield of the 5-isopropyl isomer over other potential products.

Synthesis from Monoterpenes

A more recent, two-step approach utilizes natural monoterpenes as starting materials.^[3] For instance, **5-Isopropyl-3-methylphenol** can be prepared from 3-carene.^[3] The process involves:

- Oxidation: The monoterpene (e.g., 3-carene) is first oxidized, for example using chromium trioxide (CrO₃), to produce a terpenone intermediate (car-3-ene-5-one).^[3]
- Isomerization: The resulting terpenone undergoes isomerization catalyzed by 13X molecular sieves at elevated temperatures (e.g., 230 °C) to yield **5-Isopropyl-3-methylphenol**.^[3] This method is noted for its efficiency, particularly when starting from 3-carene due to the strained three-membered ring in its structure.^[3]



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